

Application Notes and Protocols for APS6-45

Stock Solution Preparation

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Compound of Interest

Compound Name: APS6-45

Cat. No.: B605546

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **APS6-45**, an orally active tumor-calibrated inhibitor of RAS/MAPK signaling.

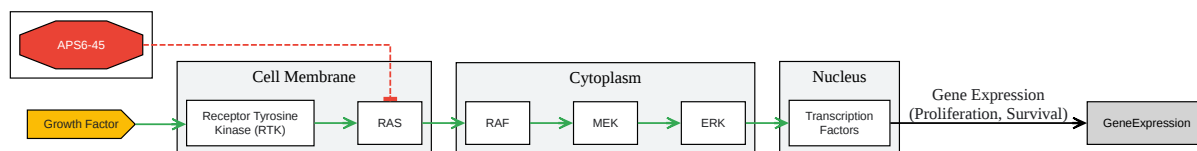
Compound Information

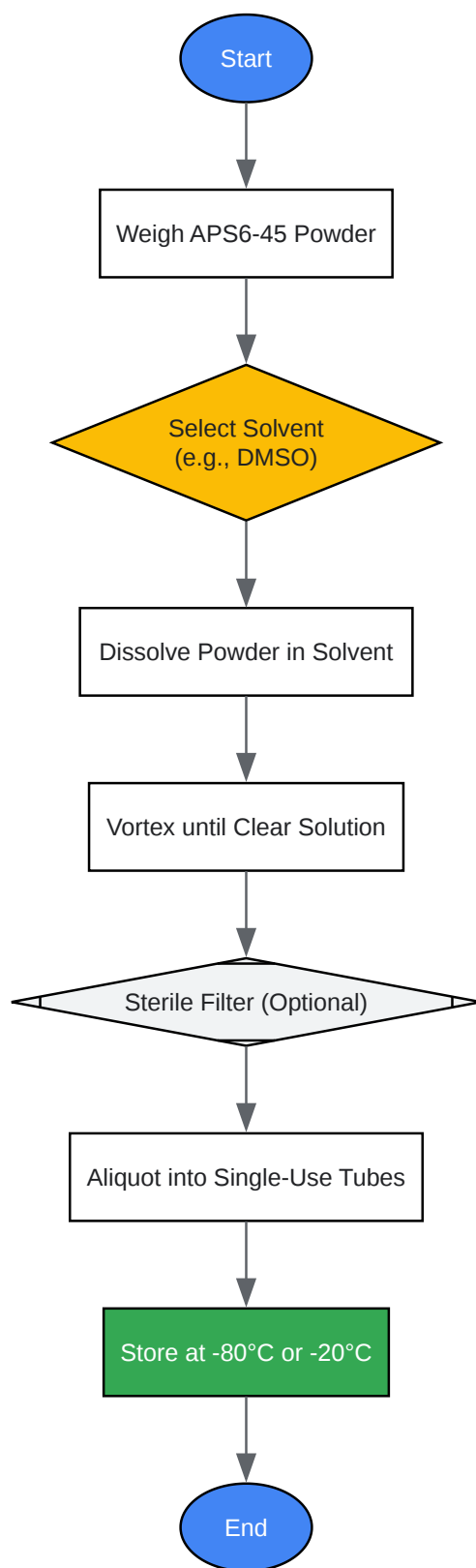
A summary of the key chemical and physical properties of **APS6-45** is provided in the table below.

Property	Value
Chemical Name	4-(4-(3-(2-Fluoro-5-(perfluoropropan-2-yl)phenyl)ureido)phenoxy)-N-methylpicolinamide
Molecular Formula	C ₂₃ H ₁₆ F ₈ N ₄ O ₃
Molecular Weight	548.39 g/mol
CAS Number	2188236-41-9
Appearance	Crystalline solid
Solubility	Soluble in DMSO (≥ 2.08 mg/mL or 3.79 mM)[1][2].
Storage (Solid)	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C in a dry, dark environment[3].
Storage (Stock Solution)	Aliquot and store at -80°C for up to 1 year or -20°C for up to 1 month to avoid repeated freeze-thaw cycles[4].

Mechanism of Action: RAS/MAPK Signaling Inhibition

APS6-45 functions as a tumor-calibrated inhibitor that targets the RAS/MAPK signaling pathway. This pathway is a critical regulator of cell proliferation, differentiation, and survival, and its dysregulation is a hallmark of many cancers. **APS6-45**'s inhibitory action on this pathway underlies its antitumor activity[1][2].





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. selleckchem.com [selleckchem.com]
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